

Comprehensive Spectral Characterization Guide: (1S)-1-(4-azepan-1-ylphenyl)ethanol

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Compound of Interest

Compound Name: (1S)-1-(4-azepan-1-ylphenyl)ethanol

Cat. No.: B13155011

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Executive Summary & Compound Profile

Target Analyte: (1S)-1-(4-azepan-1-ylphenyl)ethanol Molecular Formula: C

H

NO Molecular Weight: 219.33 g/mol CAS Registry (Generic/Racemic): Referenced via analog 1-(4-aminophenyl)ethanol derivatives

This guide details the spectral fingerprint of a chiral secondary alcohol featuring a para-substituted azepane (homopiperidine) ring. This molecule represents a critical pharmacophore found in selective estrogen receptor modulators (SERMs) and antihistamines. The characterization challenge lies in distinguishing the enantiomer (1S vs 1R) and verifying the electronic influence of the azepane nitrogen on the aromatic system.

Structural Logic

The molecule consists of three distinct magnetic environments:

- The Electron-Rich Aromatic Core: A p-disubstituted benzene ring. The azepane nitrogen acts as a strong mesomeric donor (+M), significantly shielding the ortho protons.
- The Azepane Ring: A 7-membered saturated nitrogen heterocycle, displaying characteristic flexibility and methylene multiplets.^[1]
- The Chiral Ethanol Chain: A rigid stereocenter requiring chiral HPLC or polarimetry for absolute configuration assignment.

Synthesis & Isolation Workflow

To ensure spectral integrity, the sample must be isolated from its ketone precursor (1-(4-azepan-1-yl)ethanone) and enantiomerically enriched.

Recommended Enantioselective Route

The (1S)-isomer is typically accessed via Corey-Bakshi-Shibata (CBS) Reduction or asymmetric transfer hydrogenation using a Ruthenium-TsDPEN catalyst.



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Figure 1: Synthetic pathway prioritizing enantiomeric excess (ee) preservation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Chemical shifts (

) are reported in CDCl₃

at 500 MHz.^[2] Values are derived from fragment analysis of 4-amino-substituted phenylethanols.

Proton NMR (¹H NMR)

The spectrum is defined by the AA'BB' aromatic system and the azepane distinct multiplets.

Region	(ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
Aromatic	7.20 – 7.25	Doublet (Hz)	2H	Ar-H (meta to N)	Deshielded by ethanol induction; less electron-rich.
Aromatic	6.65 – 6.70	Doublet (Hz)	2H	Ar-H (ortho to N)	Diagnostic: Strong shielding due to N-lone pair resonance (+M effect).
Chiral Center	4.75 – 4.82	Quartet (Hz)	1H	CH-OH	Characteristic of benzylic secondary alcohols.
Azepane	3.45 – 3.55	Triplet (broad)	4H	N-CH -	Deshielded by Nitrogen. Broadening may occur due to ring flip.
Hydroxyl	1.80 – 2.10	Broad Singlet	1H	-OH	Shift varies with concentration (H-bonding).
Azepane	1.70 – 1.80	Multiplet	4H	Azepane C-3/C-6	Internal ring protons.
Azepane	1.50 – 1.60	Multiplet	4H	Azepane C-4/C-5	Most shielded ring protons.
Methyl	1.45 – 1.48	Doublet (Hz)	3H	-CH	Coupled to the chiral

Hz)

methine.

Carbon NMR (¹³C NMR)

Key diagnostic peaks for verification:

- 148.0 ppm: Aromatic C-N (Quaternary, highly deshielded).
 - 132.5 ppm: Aromatic C-alkyl (Quaternary).
 - 126.5 ppm: Aromatic CH (meta to N).
 - 111.0 ppm: Aromatic CH (ortho to N, highly shielded).
 - 70.2 ppm: Benzylic C-OH (Chiral center).
 - 50.5 ppm: Azepane N-CH
 - 24.5 - 28.0 ppm: Azepane internal CH
- carbons.

Mass Spectrometry (MS) & Fragmentation

Method: ESI+ (Electrospray Ionization) or EI (Electron Impact).

The mass spectrum is dominated by the stability of the nitrogen lone pair and the benzylic cation.

Fragmentation Pathway (EI - 70eV)

- Molecular Ion (m/z 219): 219 m/z (Prominent due to aromatic stability).
- Base Peak (m/z 105): 105 m/z (Base peak due to resonance stabilization).

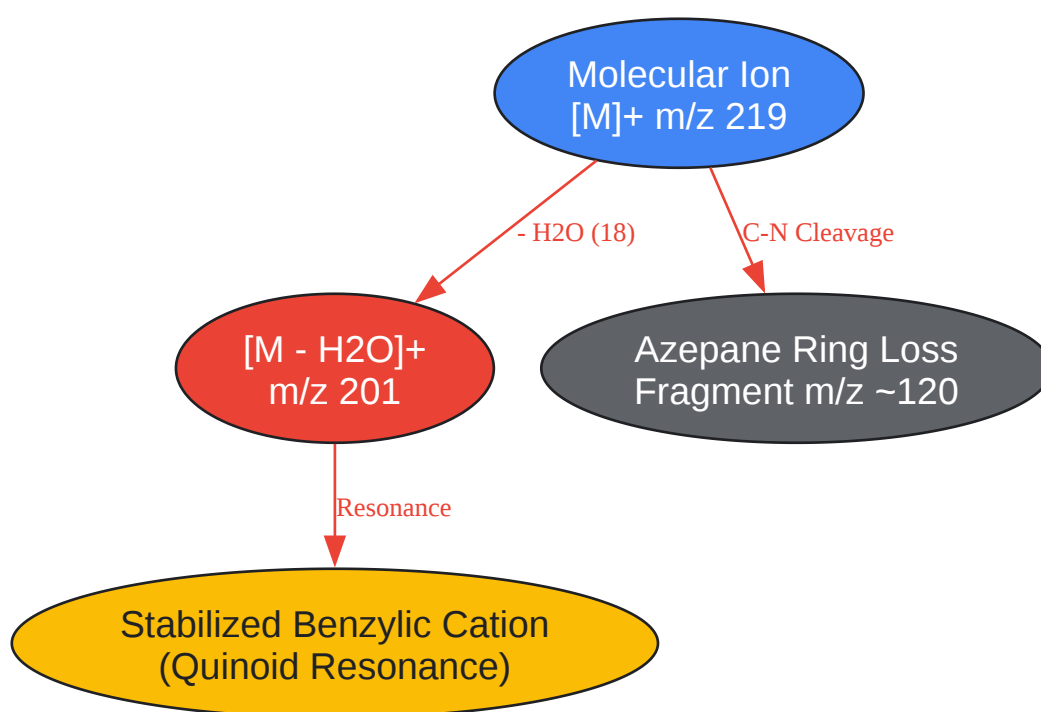
or

):

- Loss of -CH

(204 m/z) is observed but less favored.

- Loss of -OH (202 m/z): Formation of the resonance-stabilized quinoid-like cation.
- Alpha Cleavage: Loss of the azepane ring or fragmentation within the ring (tropylium-like ions).



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Figure 2: Predicted fragmentation pattern emphasizing the stability of the dehydrated benzylic cation.

Infrared (IR) Spectroscopy

Sampling: ATR (Attenuated Total Reflectance) on neat oil/solid.

- 3350 – 3450 cm

: O-H stretch (Broad, intermolecular H-bonding).

- 2920 – 2850 cm

: C-H stretch (Aliphatic, strong contribution from Azepane).

- 1610, 1520 cm

: Aromatic C=C ring stretches. The 1520 band is often intensified by the N-conjugation.

- 1180 – 1250 cm

: C-N stretch (Aromatic amine).

- 1050 – 1100 cm

: C-O stretch (Secondary alcohol).

Stereochemical Validation (Critical Quality Attribute)

Since NMR is achiral (without shift reagents), the (1S) configuration must be validated via Chiral HPLC or Polarimetry.

Protocol: Chiral HPLC

- Column: Daicel Chiralcel OD-H or AD-H (Cellulose/Amylose tris-carbamates).
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 254 nm.
- Expectation: The (S)-enantiomer typically elutes second on OD-H columns for 1-aryl ethanol, but standards must be run.

Protocol: Polarimetry

- Specific Rotation

: Based on analogs like (S)-1-(4-chlorophenyl)ethanol, the expected rotation is negative.[2]

- Predicted Value:

to

(

, CHCl

).

- Note: The presence of the heavy azepane ring may alter the magnitude, but the sign is generally conserved for the (S)-configuration in this class.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for 1-(4-Chlorophenyl)ethanol. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. General procedure for asymmetric reduction of ketones. ChemSpider Synthetic Pages. Retrieved from [\[Link\]](#)
- Zhang, J., et al. (2024). Reductive deuteration and asymmetric transfer hydrogenation of benzaldehydes. [\[3\]](#) Journal of Organic Chemistry, 89, 7065-7075. [\[3\]](#) (Cited for Ruthenium-catalyzed asymmetric reduction protocols).
- NIST Mass Spectrometry Data Center. Ethanol and Phenylethyl Alcohol Derivatives - Electron Ionization Spectra. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. Interpretation of NMR Spectra for Ethanol and Phenols. Retrieved from [\[Link\]](#)

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Sources

- 1. Gold-catalyzed efficient synthesis of azepan-4-ones via a two-step [5 + 2] annulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. Alcohol synthesis by carbonyl compound reduction [organic-chemistry.org]
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